

Identity of "NO-30" as a Pharmacological Agent Unclear

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: NO-30

Cat. No.: B3050570

[Get Quote](#)

Despite a comprehensive search of scientific and commercial databases, the specific pharmacological agent designated as "**NO-30**" could not be definitively identified. The term does not correspond to a standard or widely recognized nomenclature for a specific drug or research chemical.

Initial investigations suggested several possibilities, none of which could be confirmed as the subject of the user's request for detailed application notes and protocols. Search results included:

- **Nitric Oxide (NO):** A critical signaling molecule in various physiological and pathological processes. While highly relevant in pharmacology, "**NO-30**" is not a standard synonym for nitric oxide itself.
- **N30 Pharmaceuticals:** A company focused on the development of therapies related to S-nitrosoglutathione (GSNO), a key regulator of nitric oxide signaling. It is possible "**NO-30**" could be an internal designation for one of their compounds, but this information is not publicly available.
- **Reno-30:** A trade name for a radiopaque contrast agent (diatrizoate meglumine and diatrizoate sodium solution) used in medical imaging, which is pharmacologically distinct from nitric oxide-related agents.
- **"Compound 30":** A designation for a Src family tyrosine kinase inhibitor identified in a medicinal chemistry study. This is a specific research compound, but there is no indication

that "**NO-30**" is its common name.

- Other Unrelated Products: The term "**NO-30**" also corresponds to various non-pharmacological products, including fuses and soldering flux.

Without a precise chemical name, CAS registry number, or further contextual information (such as the therapeutic area or the source of the designation), it is not possible to provide the requested detailed Application Notes and Protocols. Information regarding the mechanism of action, combination therapies, and experimental protocols is contingent on the exact identity of the pharmacological agent in question.

To enable a comprehensive response, users are encouraged to provide more specific information regarding "**NO-30**," such as:

- The full chemical name or IUPAC name.
- The CAS (Chemical Abstracts Service) registry number.
- The context in which the term was encountered (e.g., a specific research paper, conference presentation, or company).
- The therapeutic area of interest (e.g., oncology, cardiovascular disease).

Once "**NO-30**" can be unambiguously identified, a thorough literature search can be conducted to generate the detailed application notes, protocols, data tables, and signaling pathway diagrams as originally requested.

- To cite this document: BenchChem. [Identity of "NO-30" as a Pharmacological Agent Unclear]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b3050570#no-30-in-combination-with-other-pharmacological-agents\]](https://www.benchchem.com/product/b3050570#no-30-in-combination-with-other-pharmacological-agents)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide

accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com